

An In-depth Technical Guide to 4-Butylbenzonitrile

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Compound of Interest

Compound Name: 4-Butylbenzonitrile

CAS No.: 20651-73-4

Cat. No.: B1266846

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This guide provides a comprehensive technical overview of **4-Butylbenzonitrile** (CAS No: 20651-73-4), tailored for researchers, scientists, and professionals in drug development. It delves into the compound's core properties, synthesis methodologies, chemical reactivity, and critical applications, grounding all information in established scientific principles and validated protocols.

Core Properties and Identification

4-Butylbenzonitrile, also known as 4-n-butylbenzonitrile, is an aromatic nitrile compound characterized by a butyl group substituted at the para position of the benzonitrile ring.^[1] This structure imparts a unique combination of lipophilicity from the alkyl chain and polarity from the nitrile group, influencing its physical properties and reactivity.

Key Identifiers and Physical Data

A summary of the essential chemical and physical properties of **4-Butylbenzonitrile** is presented below. These values are critical for experimental design, safety assessments, and analytical characterization.

Property	Value	Source(s)
CAS Number	20651-73-4	[1][2]
Molecular Formula	C ₁₁ H ₁₃ N	[1][2][3]
Molecular Weight	159.23 g/mol	[1][2]
Appearance	Clear, colorless liquid	[4]
Density	0.924 g/mL at 25 °C	[1][2]
Boiling Point	132-133 °C at 12 mmHg	[1][2]
Refractive Index (n _{20/D})	1.515	[1][2]
Solubility	Low water solubility (log ₁₀ WS: -3.46)	[3]
Octanol/Water Partition Coeff. (logP)	2.901	[3]

Synthesis of 4-Butylbenzonitrile: A Validated Protocol

The synthesis of **4-Butylbenzonitrile** is most commonly achieved through nucleophilic substitution on a corresponding 4-butyl-substituted benzene derivative. A well-established route involves the cyanation of 4-butylbromobenzene. The following protocol provides a reliable, step-by-step methodology grounded in fundamental organic chemistry principles.

Protocol: Palladium-Catalyzed Cyanation of 4-Butylbromobenzene

This method leverages a palladium catalyst to facilitate the coupling of the aryl halide with a cyanide source, a robust and high-yielding transformation.

Causality Behind Experimental Choices:

- Catalyst: Palladium(0) complexes, such as Pd(PPh₃)₄, are chosen for their ability to undergo oxidative addition with the aryl bromide, initiating the catalytic cycle.

- **Cyanide Source:** Zinc cyanide ($\text{Zn}(\text{CN})_2$) is often preferred over alkali metal cyanides (e.g., NaCN , KCN) due to its lower toxicity and moisture sensitivity, leading to more reproducible results.
- **Solvent:** Anhydrous, polar aprotic solvents like Dimethylformamide (DMF) are ideal. They effectively dissolve the reactants and catalyst while facilitating the nucleophilic attack without participating in the reaction.
- **Inert Atmosphere:** The reaction is conducted under an inert atmosphere (e.g., nitrogen or argon) to prevent the oxidation and deactivation of the $\text{Pd}(0)$ catalyst.

Step-by-Step Methodology:

- **Reactor Setup:** A dry, three-necked round-bottom flask is equipped with a reflux condenser, a magnetic stirrer, and a nitrogen inlet.
- **Reagent Addition:** The flask is charged with 4-bromobenzonitrile (1 equivalent), zinc cyanide (0.6 equivalents), and tetrakis(triphenylphosphine)palladium(0) (0.02-0.05 equivalents).
- **Solvent Addition:** Anhydrous DMF is added to the flask to dissolve the reactants.
- **Reaction Execution:** The mixture is heated to 80-90 °C under a nitrogen atmosphere and stirred vigorously. Reaction progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup and Isolation:** Upon completion, the reaction mixture is cooled to room temperature and diluted with an organic solvent like ethyl acetate. The solution is washed sequentially with aqueous ammonia (to quench any remaining zinc salts) and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified via vacuum distillation to yield **4-Butylbenzonitrile** as a clear liquid.^[4]
- **Characterization:** The identity and purity of the final product are confirmed using analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and Mass Spectrometry.

Caption: Workflow for the palladium-catalyzed synthesis of **4-Butylbenzonitrile**.

Key Reactions and Mechanistic Insights

The nitrile group in **4-Butylbenzonitrile** is a versatile functional handle, allowing for its conversion into other important chemical moieties. This makes it a valuable intermediate in multi-step syntheses.

- **Hydrolysis:** Under acidic or basic conditions, the nitrile group can be hydrolyzed to form 4-butylbenzoic acid. This reaction proceeds via a carboximidic acid or an imidic acid intermediate, respectively, followed by tautomerization and further hydrolysis. This transformation is fundamental in the synthesis of certain pharmaceuticals and liquid crystal precursors.
- **Reduction:** The nitrile group can be reduced to a primary amine, yielding 4-butylbenzylamine. [4] Powerful reducing agents like Lithium Aluminum Hydride (LiAlH_4) or catalytic hydrogenation (e.g., H_2 over a Raney Nickel or Palladium catalyst) are effective for this conversion. The resulting amine is a key building block in agrochemical and pharmaceutical development.
- **Grignard Reactions:** The carbon atom of the nitrile group is electrophilic and can be attacked by nucleophiles such as Grignard reagents. This reaction, followed by acidic workup, yields a ketone. For example, reacting **4-Butylbenzonitrile** with methylmagnesium bromide would produce 4-butylacetophenone.

Applications in Research and Drug Development

4-Butylbenzonitrile's unique structure makes it a valuable intermediate in several high-technology fields.

- **Liquid Crystals:** Benzonitrile derivatives are common components in liquid crystal mixtures. The rigid aromatic core combined with the flexible alkyl chain and the polar nitrile group contributes to the formation of mesophases, which are essential for display technologies.
- **Pharmaceutical Synthesis:** The compound serves as a precursor for various medicinal agents.[5][6] The butyl group can enhance lipophilicity, which may improve a drug

candidate's ability to cross cell membranes, while the nitrile can be converted into amines or carboxylic acids that are common pharmacophores.

- Agrochemicals: It is used as an intermediate in the production of pesticides and herbicides.
[5]
- Organic Synthesis: As a building block, it allows for the introduction of a butylphenyl moiety into more complex molecular architectures.[6]

Spectroscopic Characterization

Accurate identification of **4-Butylbenzonitrile** is crucial. The following are characteristic spectroscopic signatures:

- Infrared (IR) Spectroscopy: A sharp, strong absorption band is expected around 2220-2240 cm^{-1} , which is characteristic of the $\text{C}\equiv\text{N}$ (nitrile) stretching vibration.[5]
- ^1H NMR Spectroscopy: The spectrum will show distinct signals for the aromatic protons (typically two doublets in the 7.0-7.8 ppm region) and the aliphatic protons of the butyl group (a triplet for the terminal methyl group and multiplets for the methylene groups between ~0.9 and 2.7 ppm).
- ^{13}C NMR Spectroscopy: The spectrum will show a signal for the nitrile carbon around 118-120 ppm, along with distinct signals for the aromatic and aliphatic carbons.
- Mass Spectrometry (MS): The molecular ion peak (M^+) would be observed at $m/z = 159$, corresponding to the molecular weight of the compound.[1]

Safety and Handling

4-Butylbenzonitrile is classified as a hazardous substance and must be handled with appropriate precautions.

- Hazards: It is harmful if swallowed, inhaled, or absorbed through the skin.[7][8] It can cause skin and serious eye irritation.[7][8] Upon metabolism, it may release cyanide.[4]
- Handling: Always use this chemical in a well-ventilated area or a chemical fume hood.[4] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves,

safety goggles, and a lab coat.[4][9]

- Storage: Store in a cool, dry place in a tightly sealed container, away from strong oxidizing agents, acids, and bases.[4]
- Disposal: Dispose of waste in accordance with federal, state, and local regulations.[4]

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